

ARP 100 reconstitution problems

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Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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Frequently Asked Questions

Here are answers to common questions about handling **ARP-100**:

- **What is the solubility of ARP-100?** **ARP-100** is soluble in DMSO at **100 mg/mL (274.41 mM)** [1]. This high concentration in DMSO is your primary stock solution for further dilution in aqueous buffers for experiments.
- **Why is my ARP-100 solution cloudy or do I see particles after adding to an aqueous buffer?** This indicates the compound has precipitated. **ARP-100** has limited solubility in water-based solutions. To create a clear working solution, you must use co-solvents. A recommended recipe is to prepare a stock solution in DMSO and then dilute it in a buffer containing **40% PEG300, 5% Tween-80, and 45% Saline** [1].
- **How should I store ARP-100?** For long-term storage, keep the powder at **-20°C**, where it is stable for up to three years [1]. Once dissolved in DMSO, aliquot the solution and store it at **-80°C** (stable for 6 months) or **-20°C** (stable for 1 month) to prevent degradation from repeated freeze-thaw cycles [1].
- **What is a typical working concentration for cell culture experiments?** In a recent study on human fetal scleral fibroblasts, **ARP-100** was used at a concentration of **13.86 nM** to inhibit MMP-2 [2]. Always perform a dose-response curve to determine the optimal concentration for your specific cell type and experimental conditions.

Reconstitution Protocols and Troubleshooting

Here are detailed methods for preparing **ARP-100** solutions for *in vitro* use.

Solvent System	Final Concentration	Solution State	Primary Use
100% DMSO [1]	100 mg/mL (274.41 mM)	Clear solution	Primary stock solution
Protocol 1 [1]	≥ 2.5 mg/mL (6.86 mM)	Clear solution	<i>In vitro</i> and <i>in vivo</i>
Protocol 2 [1]	2.5 mg/mL (6.86 mM)	Suspended solution	Oral and intraperitoneal injection

Step-by-Step Guide for a Clear Working Solution (Protocol 1)

This method is highly recommended for creating a stable, clear solution for most *in vitro* assays [1].

- **Prepare DMSO Stock:** Dissolve **ARP-100** powder in pure DMSO to make a 25.0 mg/mL stock solution.
- **Dilute:** To 100 µL of the DMSO stock, add 400 µL of PEG300. Mix thoroughly until the solution is uniform.
- **Add Surfactant:** Add 50 µL of Tween-80 to the mixture and vortex to ensure it is evenly combined.
- **Final Dilution:** Add 450 µL of Saline (0.9% sodium chloride in water) to bring the total volume to 1 mL. Mix well. The final solution should be clear.

Troubleshooting Common Problems

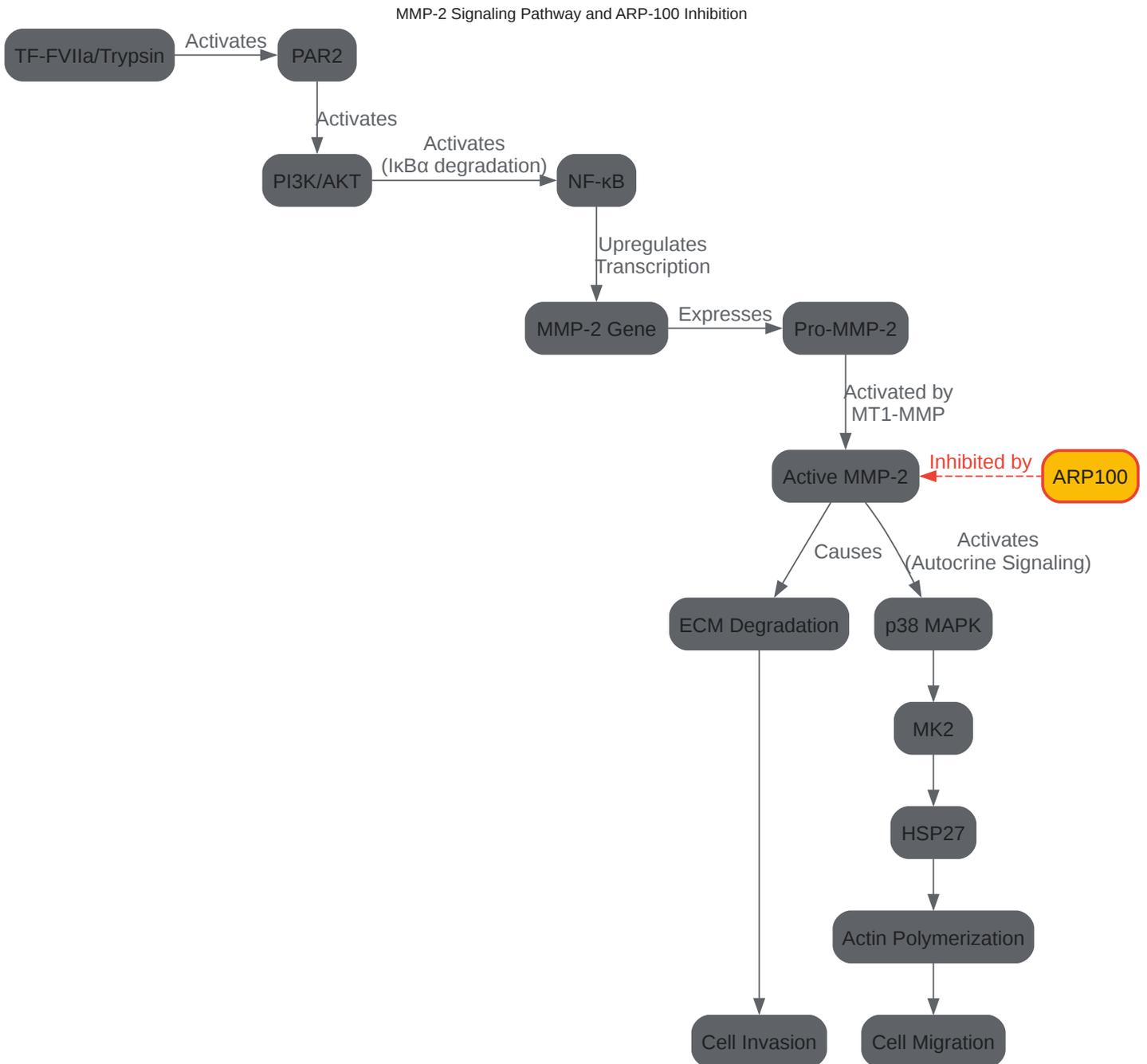
- **Problem: Precipitation in Aqueous Buffer**
 - **Solution:** Avoid adding the DMSO stock directly into plain culture medium. Always pre-mix it with the co-solvents (PEG300 and Tween-80) as described in Protocol 1 before adding it to your cells [1].
- **Problem: Low Inhibitory Effect**
 - **Solution:** Verify the activity of your stock solution. **ARP-100** is a potent inhibitor with an IC50 of 12 nM for MMP-2, but its activity against MMP-9 is weaker (IC50 of 0.2 µM) [1]. Ensure your target is primarily MMP-2. Using fresh aliquots and checking for degradation is also recommended.

Experimental Context: How **ARP-100** Is Used in Research

Understanding the biological role of **ARP-100**'s target can help in designing your experiments.

- **Biological Role of MMP-2:** Matrix Metalloproteinase-2 (MMP-2) is an enzyme that degrades components of the extracellular matrix, such as type I collagen [2]. This activity is crucial in disease processes like cancer metastasis [3] and myopia (nearsightedness) [2].
- **Experimental Workflow:** A typical experiment involves treating cells (e.g., human breast cancer cells or scleral fibroblasts) with **ARP-100** to inhibit MMP-2 activity. Researchers then analyze changes in cell invasion, collagen degradation, or related signaling pathways to understand MMP-2's function [2] [3].

The diagram below illustrates the signaling pathway regulated by MMP-2 and how **ARP-100** acts upon it.



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References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. Regulatory Effects of the Wnt7b/ β -Catenin/MMP-2 Signaling ... [pmc.ncbi.nlm.nih.gov]
3. Matrix metalloproteinase-2: A key regulator in coagulation ... [sciencedirect.com]

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